Application Notes and Protocols for the Quantification of 3-Nitropicolinaldehyde

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Compound of Interest

Compound Name:	*3-Nitropicolinaldehyde*
CAS No.:	*10261-94-6*
Cat. No.:	*B084672*

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Introduction: The Significance of 3-Nitropicolinaldehyde Quantification

3-Nitropicolinaldehyde is a key intermediate in the synthesis of various pharmaceutical compounds and agrochemicals. Its purity and concentration are critical parameters that can significantly impact the yield, purity, and safety of the final product. Accurate and reliable quantification of **3-Nitropicolinaldehyde** is therefore essential for process monitoring, quality control, and stability testing in research, development, and manufacturing environments. This document provides detailed application notes and protocols for the quantitative analysis of **3-Nitropicolinaldehyde** using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. The methodologies presented herein are grounded in established analytical principles and are designed to be robust and transferable. While these methods are based on sound scientific principles for analogous compounds, it is imperative that they are fully validated in the end-user's laboratory to ensure suitability for the intended application, in accordance with ICH guidelines.[1][2][3]

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High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a powerful and versatile technique for the quantification of **3-Nitropicolinaldehyde**, offering high resolution, sensitivity, and accuracy. The presence of the pyridine ring and the nitro group, both chromophores, allows for sensitive detection using a UV detector.[4][5] The following protocol is a recommended starting point for method development.

Principle of the Method

This method employs reversed-phase HPLC, where the stationary phase is nonpolar (C18) and the mobile phase is a polar mixture of an organic solvent and water. **3-Nitropicolinaldehyde**, being a moderately polar compound, will be retained on the column and separated from other components in the sample matrix. Quantification is achieved by comparing the peak area of the analyte in the sample to that of a known standard.

Experimental Protocol

1.2.1 Instrumentation and Materials

- HPLC system with a gradient pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm).
- **3-Nitropicolinaldehyde** reference standard (purity ≥98%).
- HPLC grade acetonitrile and water.
- HPLC grade formic acid.
- Volumetric flasks, pipettes, and autosampler vials.

1.2.2 Preparation of Solutions

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.

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- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3-Nitropicolinaldehyde** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock solution with acetonitrile.

1.2.3 Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Gradient of A (0.1% Formic Acid in Water) and B (0.1% Formic Acid in Acetonitrile)
Gradient Program	0-2 min: 30% B, 2-10 min: 30-70% B, 10-12 min: 70% B, 12-13 min: 70-30% B, 13-15 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm

1.2.4 Sample Preparation

- Accurately weigh a known amount of the sample containing **3-Nitropicolinaldehyde**.
- Dissolve the sample in a known volume of acetonitrile.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

1.2.5 Data Analysis

- Construct a calibration curve by plotting the peak area of the **3-Nitropicolinaldehyde** standards against their concentration.

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- Determine the concentration of **3-Nitropicolinaldehyde** in the sample by interpolating its peak area on the calibration curve.

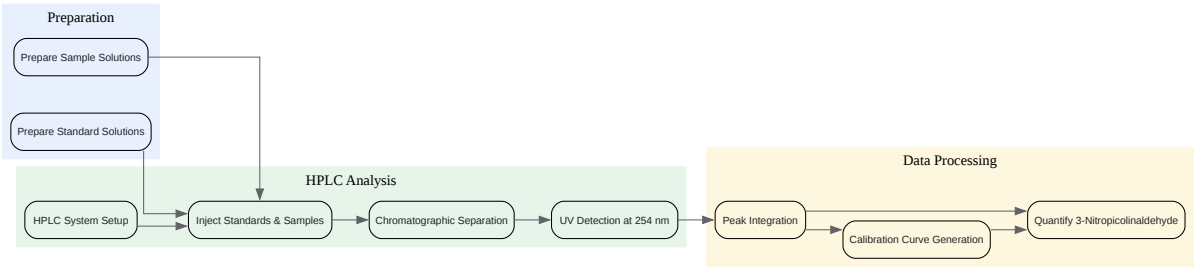
Method Validation

The analytical method should be validated according to ICH guidelines to ensure its suitability for the intended purpose.[1][2][3] Key validation parameters include:

Parameter	Acceptance Criteria (Typical)
Specificity	The analyte peak should be well-resolved from other components.
Linearity	Correlation coefficient (r^2) ≥ 0.999 over the specified range.
Accuracy	Recovery of 98-102% for spiked samples.
Precision	RSD ≤ 2% for repeatability and intermediate precision.
LOD & LOQ	Signal-to-noise ratio of 3:1 for LOD and 10:1 for LOQ.
Robustness	Insensitive to small, deliberate changes in method parameters.

Workflow Diagram

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HPLC-UV analysis workflow for **3-Nitropicolinaldehyde**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly selective and sensitive technique suitable for the quantification of volatile and thermally stable compounds like **3-Nitropicolinaldehyde**. The mass spectrometer provides definitive identification based on the mass-to-charge ratio of the analyte and its fragments.

Principle of the Method

The sample is injected into a heated inlet, where **3-Nitropicolinaldehyde** is vaporized and carried by an inert gas through a capillary column. The column separates the analyte from other volatile components based on their boiling points and interactions with the stationary phase. The separated components then enter the mass spectrometer, where they are ionized, and the resulting ions are detected. Quantification is performed using selected ion monitoring (SIM) for enhanced sensitivity and selectivity.[6][7][8]

Experimental Protocol

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2.2.1 Instrumentation and Materials

- Gas chromatograph with a mass selective detector (GC-MS).
- Capillary GC column (e.g., HP-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- **3-Nitropicolinaldehyde** reference standard (purity ≥98%).
- GC grade dichloromethane or ethyl acetate.
- Volumetric flasks, pipettes, and GC vials with inserts.

2.2.2 Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3-Nitropicolinaldehyde** reference standard and dissolve it in 10 mL of ethyl acetate in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 0.1, 0.5, 1, 5, 10, 25 µg/mL) by diluting the stock solution with ethyl acetate.

2.2.3 GC-MS Conditions

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Parameter	Condition
Column	HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL (splitless)
Oven Program	100 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 5 min
MS Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion	To be determined from the mass spectrum of 3-Nitropicolinaldehyde (likely the molecular ion)
Qualifier Ions	To be determined from the mass spectrum of 3-Nitropicolinaldehyde

2.2.4 Sample Preparation

- Accurately weigh a known amount of the sample.
- Dissolve the sample in a known volume of ethyl acetate.
- If necessary, filter the solution through a 0.45 µm syringe filter into a GC vial.

2.2.5 Data Analysis

- Construct a calibration curve by plotting the peak area of the quantifier ion for the **3-Nitropicolinaldehyde** standards against their concentration.

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- Determine the concentration of **3-Nitropicolinaldehyde** in the sample by interpolating its peak area on the calibration curve.

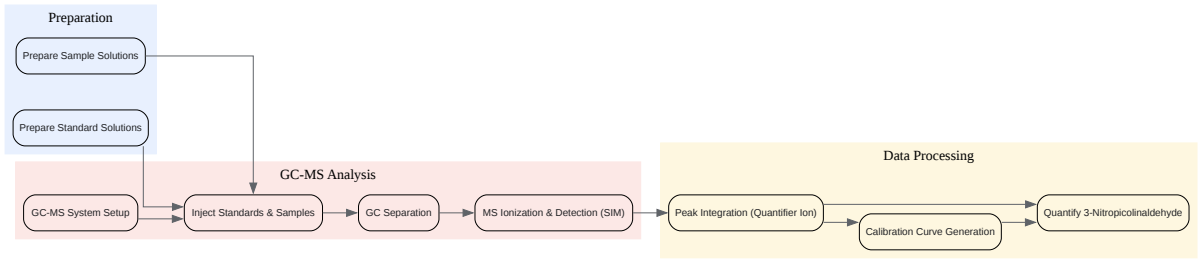
Method Validation

Similar to the HPLC method, the GC-MS method must be validated for its intended use.[1][2][3]

Parameter	Acceptance Criteria (Typical)
Specificity	No interfering peaks at the retention time of the analyte.
Linearity	Correlation coefficient (r^2) ≥ 0.995 over the specified range.
Accuracy	Recovery of 95-105% for spiked samples.
Precision	RSD ≤ 5% for repeatability and intermediate precision.
LOD & LOQ	Signal-to-noise ratio of 3:1 for LOD and 10:1 for LOQ.
Robustness	Insensitive to small, deliberate changes in method parameters.

Workflow Diagram

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GC-MS analysis workflow for **3-Nitropicolinaldehyde**.

UV-Vis Spectrophotometry

UV-Vis spectrophotometry is a simple, rapid, and cost-effective method for the quantification of **3-Nitropicolinaldehyde** in solutions where it is the primary absorbing species. This technique is particularly useful for in-process control and for the analysis of relatively pure samples.

Principle of the Method

The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. The concentration of **3-Nitropicolinaldehyde** is determined by measuring its absorbance at a specific wavelength (λmax) and comparing it to a calibration curve prepared from standards of known concentration.[9][10]

Experimental Protocol

3.2.1 Instrumentation and Materials

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- UV-Vis spectrophotometer (double beam).
- Matched quartz cuvettes (1 cm path length).
- **3-Nitropicolinaldehyde** reference standard (purity ≥98%).
- Spectroscopic grade methanol or ethanol.
- Volumetric flasks and pipettes.

3.2.2 Determination of λmax

- Prepare a dilute solution of **3-Nitropicolinaldehyde** in the chosen solvent.
- Scan the solution from 200 to 400 nm to determine the wavelength of maximum absorbance (λmax). Based on the UV spectra of similar pyridine derivatives, the λmax is expected to be in the range of 250-280 nm.[10][11]

3.2.3 Preparation of Solutions

- Solvent: Spectroscopic grade methanol or ethanol.
- Standard Stock Solution (500 µg/mL): Accurately weigh 5 mg of **3-Nitropicolinaldehyde** reference standard and dissolve it in 10 mL of the chosen solvent in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 2, 5, 10, 15, 20 µg/mL) by diluting the stock solution with the solvent.

3.2.4 Measurement Procedure

- Set the spectrophotometer to the predetermined λmax.
- Use the solvent as a blank to zero the instrument.
- Measure the absorbance of each working standard solution and the sample solution.

3.2.5 Data Analysis

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- Construct a calibration curve by plotting the absorbance of the standards against their concentration.
- Determine the concentration of **3-Nitropicolinaldehyde** in the sample solution from the calibration curve using its measured absorbance.

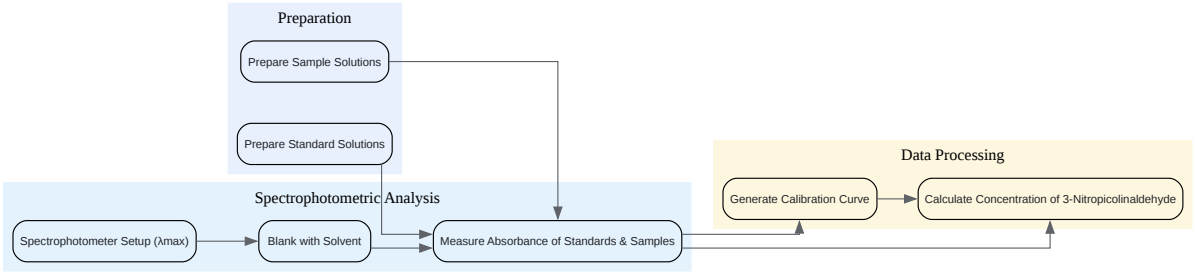
Method Validation

The spectrophotometric method should also be validated.[1][2][3]

Parameter	Acceptance Criteria (Typical)
Specificity	No significant interference from the matrix at the analytical wavelength.
Linearity	Correlation coefficient (r^2) ≥ 0.998 over the specified range.
Accuracy	Recovery of 98-102% for spiked samples.
Precision	RSD ≤ 2% for repeatability and intermediate precision.
LOD & LOQ	Determined based on the standard deviation of the response and the slope.

Workflow Diagram

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UV-Vis spectrophotometry workflow for **3-Nitropicolinaldehyde**.

Summary and Recommendations

The choice of the analytical method for the quantification of **3-Nitropicolinaldehyde** will depend on the specific requirements of the analysis, such as the sample matrix, the required sensitivity, and the available instrumentation.

- HPLC-UV is recommended for its robustness, versatility, and ability to separate **3-Nitropicolinaldehyde** from related impurities. It is the most common and generally applicable method for quality control purposes.
- GC-MS offers the highest selectivity and sensitivity and is ideal for trace analysis or when definitive identification is required.
- UV-Vis Spectrophotometry is a simple and rapid technique suitable for the analysis of relatively pure samples and for high-throughput screening.

Regardless of the chosen method, it is crucial to perform a thorough method validation to ensure the reliability and accuracy of the results.

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